

# What is the chemical structure of "Antibacterial agent 44"?

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## Compound of Interest

Compound Name: Antibacterial agent 44

Cat. No.: B13924813

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An in-depth analysis of "**Antibacterial agent 44**" reveals that this designation does not refer to a single, universally recognized compound. Instead, it appears as a label for different molecules in various research and commercial contexts. This guide consolidates the available technical information for the most prominently identified substances referred to as "**Antibacterial agent 44**," providing a comprehensive overview for researchers, scientists, and drug development professionals.


## Identified Compounds and Chemical Structures

Two distinct compounds have been clearly identified as "**Antibacterial agent 44**" through specific CAS numbers and chemical structures.

### 1. Antibacterial agent 44 (MedChemExpress)

This compound is listed with the CAS Number 1426572-49-4.[\[1\]](#)

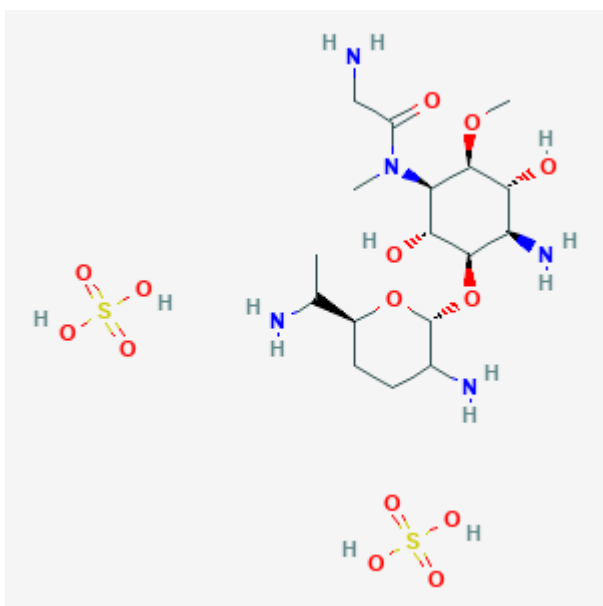
- Chemical Formula:  $C_{24}H_{28}N_4O_5S$
- Molecular Weight: 484.57 g/mol
- Chemical Structure:

 alt text

### 2. TG44

Identified as {4-methylbenzyl 4'-[trans-4-(guanidinomethyl)cyclohexyl carbonyloxy] biphenyl-4-carboxylate monohydrochloride}, this agent has the CAS Registry Number 178748-55-5.[2] It is noted for its potent and specific antibacterial activity against *Helicobacter pylori*. [2]

- Chemical Structure:



## Quantitative Data Summary

The following tables summarize the available quantitative data for the antibacterial activity of the identified agents.

Table 1: In Vitro Activity of TG44 against *Helicobacter pylori* [2]

Parameter	Value (µg/ml)
MIC Range	0.0625 - 1
MIC <sub>90</sub>	0.5

MIC (Minimum Inhibitory Concentration) values were determined for 54 clinical isolates and 2 reference strains of *H. pylori*. [2]

Table 2: Comparative MIC<sub>90</sub> Values of TG44 and Other Antibiotics against *H. pylori* [2]

Antibiotic	MIC <sub>90</sub> (µg/ml)
TG44	0.5
Amoxicillin (AMX)	0.125
Clarithromycin (CLR)	32
Metronidazole (MNZ)	64

## Experimental Protocols

Detailed methodologies for key experiments are crucial for the replication and extension of research findings.

Determination of Minimum Inhibitory Concentrations (MICs) for *H. pylori* (Agar Dilution Method) [2]

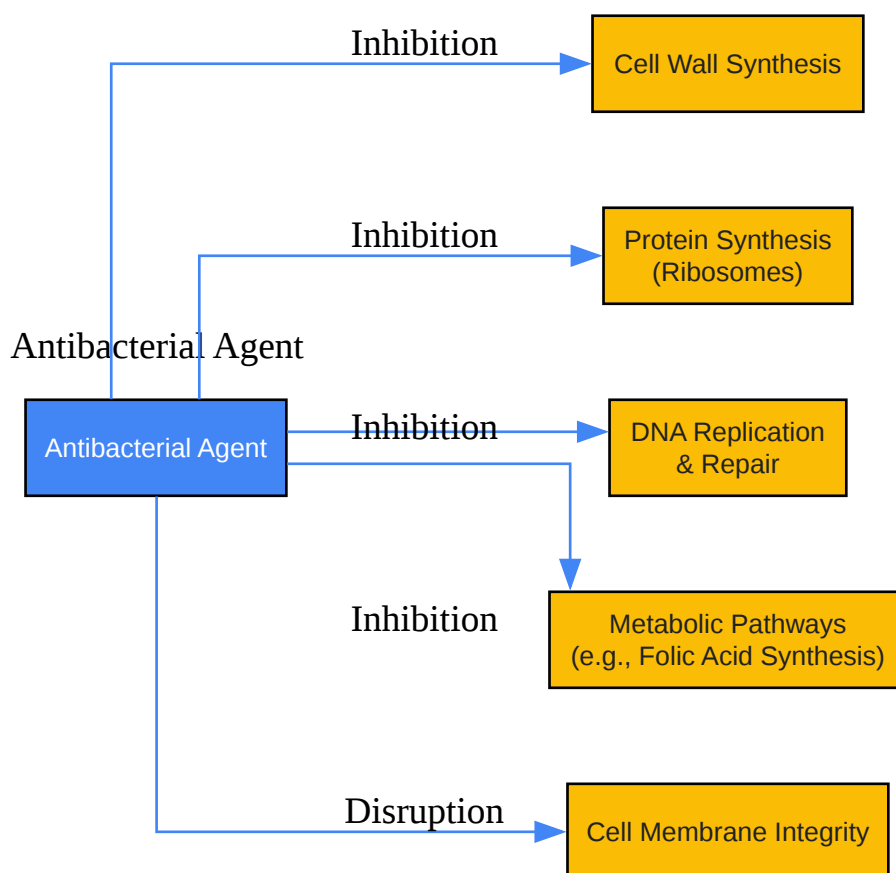
- Preparation of Media: Brain Heart Infusion agar (BHIA) supplemented with 7% horse serum is prepared.
- Inoculum Preparation: *H. pylori* strains are cultured on the prepared agar plates.
- Agar Dilution: Serial twofold dilutions of the test compound (e.g., TG44) are incorporated into the BHIA medium.
- Inoculation: A standardized suspension of each *H. pylori* isolate is inoculated onto the surface of the agar plates containing different concentrations of the antimicrobial agent.
- Incubation: The plates are incubated under microaerobic conditions at 37°C for a specified period.
- MIC Determination: The MIC is recorded as the lowest concentration of the antimicrobial agent that completely inhibits the visible growth of the microorganism.

## Mechanism of Action and Associated Pathways

While a specific signaling pathway for the MedChemExpress "**Antibacterial agent 44**" is not detailed in the available literature, the mechanisms of action for other antibacterial agents

provide a basis for logical diagrams. For instance, many antibiotics target essential bacterial processes.

Below is a generalized workflow representing the common targets of antibacterial agents.

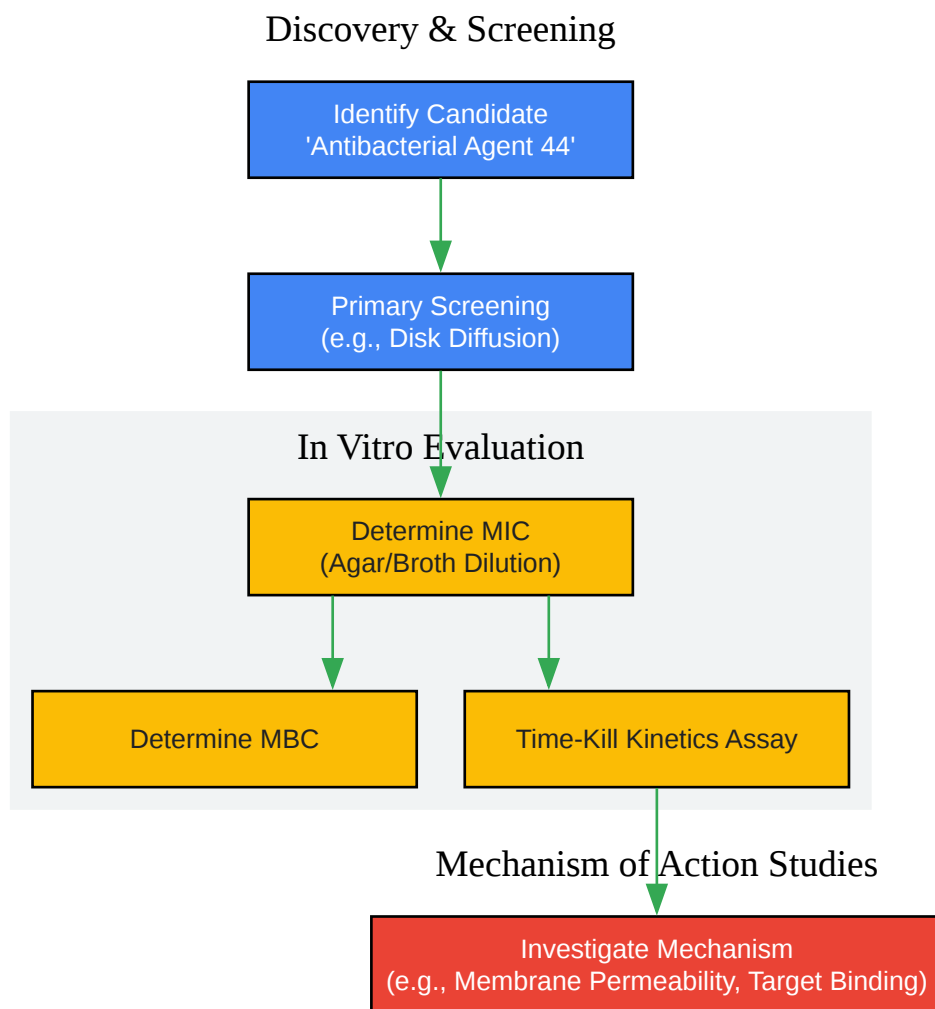


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Caption: General mechanisms of action for antibacterial agents.

The antibacterial activity of TG44 is noted to be potent and highly specific against *H. pylori*.<sup>[2]</sup> It exhibits bactericidal activity as early as 1 hour after treatment.<sup>[2]</sup> The rapid action suggests a mechanism that quickly compromises essential cellular functions, possibly related to cell membrane disruption or rapid inhibition of a critical metabolic process.

The following diagram illustrates a potential experimental workflow for evaluating the efficacy of a novel antibacterial agent.



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Caption: Experimental workflow for antibacterial drug evaluation.

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## References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- 2. In Vitro Activity of a Novel Antimicrobial Agent, TG44, for Treatment of Helicobacter pylori Infection - PMC [pmc.ncbi.nlm.nih.gov]
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